

Comprehensive Safety and Handling Guide for 4-Methylumbelliferyl-alpha-L-fucopyranoside

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methylumbelliferyl-alpha-L-fucopyranoside

Cat. No.: B1210012

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper handling and disposal of **4-Methylumbelliferyl-alpha-L-fucopyranoside** (CAS Number: 54322-38-2). Adherence to these procedures is critical to ensure a safe laboratory environment.

I. Understanding the Compound

4-Methylumbelliferyl-alpha-L-fucopyranoside is a fluorogenic substrate used to assay α -L-fucosidase activity. While it is not classified as a hazardous substance, proper handling is necessary to minimize any potential risks. Under normal conditions of use, it is not expected to present a significant hazard. However, as with any chemical, appropriate personal protective equipment (PPE) should be worn.

II. Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **4-Methylumbelliferyl-alpha-L-fucopyranoside**, which is typically in a powder form.

| PPE Category | Recommended Equipment | Specifications and Best Practices |
|-------------------------|-----------------------------------------------------------------------------------------------------------------------------------|---------------------------------------------------------------------------------------------------------------------------|
| Eye and Face Protection | Safety glasses with side shields or goggles. A face shield may be necessary for operations with a higher risk of dust generation. | Should be worn at all times in the laboratory. Provides a barrier against airborne particles. |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile gloves). | Inspect gloves for any tears or punctures before use. Dispose of contaminated gloves properly. |
| Respiratory Protection | Type N95 (US) respirator or equivalent. | Recommended, especially when handling the powder outside of a chemical fume hood or in areas with inadequate ventilation. |
| Body Protection | Laboratory coat. | Should be fully buttoned to provide maximum coverage. |

III. Handling and Storage

Handling:

- Use in a well-ventilated area or under a chemical fume hood to minimize inhalation of dust. [\[1\]](#)
- Avoid direct contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- Recommended storage temperature is -20°C.[\[2\]](#)

IV. Accidental Release and Disposal

Accidental Release:

- In case of a spill, avoid creating dust.
- Carefully sweep up the spilled material and place it in a suitable, labeled container for disposal.
- Clean the spill area with a damp cloth.

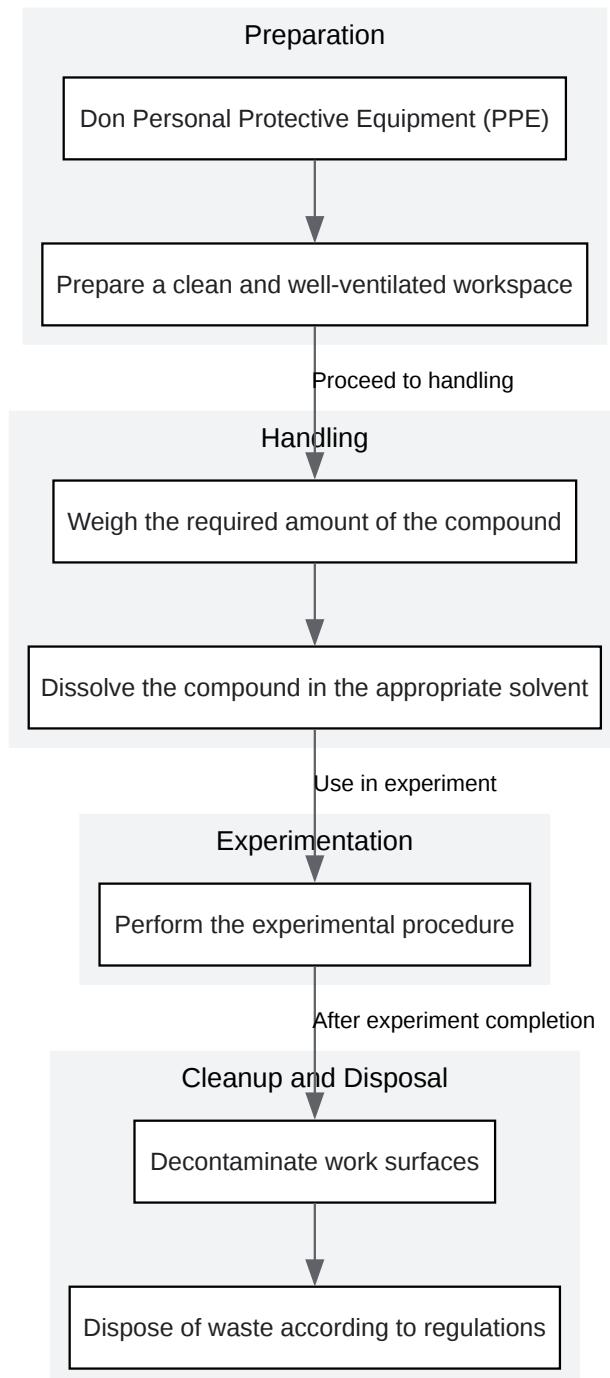
Disposal:

- Dispose of the waste material in accordance with local, state, and federal regulations.
- Do not allow the product to enter drains.

V. Experimental Workflow

The following diagram illustrates the standard workflow for handling **4-Methylumbelliferyl-alpha-L-fucopyranoside** in a laboratory setting.

Workflow for Handling 4-Methylumbelliferyl-alpha-L-fucopyranoside

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Caption: A flowchart illustrating the key steps for the safe handling of **4-Methylumbelliferyl-alpha-L-fucopyranoside**.

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